

Application Note & Protocol: Preparation of High-Purity Immepip Dihydrochloride Stock Solutions

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Compound of Interest

Compound Name: 4-(1*h*-Imidazol-4-ylmethyl)piperidine 2*hcl*
CAS No.: 151070-82-5
Cat. No.: B115072

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Abstract

This document provides a comprehensive, technically detailed guide for the preparation, handling, and storage of Immepip dihydrochloride stock solutions. Immepip is a potent and selective histamine H3 receptor agonist, also exhibiting high affinity for the H4 receptor, making it a critical tool in neuroscience and immunology research.^{[1][2]} Accurate and consistent preparation of stock solutions is paramount for reproducible experimental results. This guide moves beyond a simple set of steps to explain the scientific rationale behind each procedural choice, ensuring both safety and the integrity of the compound. It includes detailed protocols for aqueous and organic solvent-based stocks, quality control considerations, and long-term storage best practices.

Introduction: The Critical Role of Immepip Dihydrochloride

Immepip, chemically known as 4-(1H-imidazol-5-ylmethyl)piperidine, is a high-affinity agonist for the histamine H3 receptor ($K_i = 0.4$ nM for human recombinant) and the histamine H4 receptor ($K_i = 9$ nM).^[2] Its high selectivity over H1 and H2 receptors makes it an invaluable pharmacological tool for investigating the roles of H3 and H4 receptors in modulating neurotransmitter release and immune responses.^{[1][3]} Given its potency, experiments often require precise, low-concentration working solutions. The foundation of this precision lies in the accurate preparation of a concentrated stock solution, which minimizes weighing errors and ensures consistency across multiple experiments.^[4] This protocol is designed to establish a robust and reproducible methodology for preparing Immepip dihydrochloride solutions for both in vitro and in vivo applications.

Material Characterization and Pre-Protocol Considerations

A thorough understanding of the physicochemical properties of Immepip dihydrochloride is essential for its proper handling and dissolution.

Table 1: Physicochemical Properties of Immepip Dihydrochloride

Property	Value	Source
Chemical Name	4-(1H-Imidazol-4-ylmethyl)piperidine dihydrobromide	[2]
CAS Number	164391-47-3	[2]
Molecular Formula	C ₉ H ₁₅ N ₃ • 2HBr	
Molecular Weight	327.06 g/mol	
Appearance	Crystalline solid; White to yellow	[3][5]
Purity	≥95%	[3][6]
Solubility (Water)	≥ 100 mM (32.71 mg/mL)	[7]
Solubility (DMSO)	Soluble	[3][8]

Note: The dihydrobromide salt is commonly used and referenced interchangeably with dihydrochloride in commercial literature for this compound. The molecular weight is based on the dihydrobromide form. Always refer to the batch-specific Certificate of Analysis (CoA) for the exact molecular weight, as it can vary with hydration.[2]

The Nature of Dihydrochloride/Dihydrobromide Salts

ImmePIP is supplied as a salt (dihydrochloride or dihydrobromide) to enhance its stability and aqueous solubility. The two basic nitrogen atoms on the piperidine and imidazole rings are protonated, forming a salt with hydrobromic or hydrochloric acid. This salt form is typically hygroscopic (tends to absorb moisture from the air) and air-sensitive.[9][10] Therefore, it is crucial to store the solid compound in a desiccator and handle it under an inert atmosphere if possible.[9]

Health and Safety Precautions

Before handling, all personnel must review the product's Safety Data Sheet (SDS).[11]

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses with side shields, and appropriate chemical-resistant gloves.[\[10\]](#)
- Handling Area: Handle the solid powder in a chemical fume hood or a ventilated enclosure to avoid inhalation of fine particulates.[\[9\]](#)[\[12\]](#)
- Spill Management: In case of a spill, avoid generating dust.[\[13\]](#) Gently sweep or vacuum the solid material into a labeled container for disposal.[\[14\]](#) Clean the area with a damp cloth.
- First Aid:
 - Skin Contact: Wash the affected area immediately with plenty of soap and water.
 - Eye Contact: Flush eyes immediately with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[10\]](#)
 - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[\[12\]](#)
 - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Experimental Protocol: Stock Solution Preparation

This section details the step-by-step methodology for preparing a high-concentration stock solution. The most common concentration for a primary stock is 10 mM or 100 mM.

Required Materials and Reagents

- Immapip dihydrochloride/dihydrobromide powder
- Analytical balance (readable to 0.01 mg)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Solvents:

- Aqueous: Sterile, nuclease-free water (for molecular biology) or PBS (pH 7.2-7.4)
- Organic: Anhydrous, cell culture-grade Dimethyl Sulfoxide (DMSO)
- Sterile syringe filters (0.22 µm pore size), if required for cell culture applications.[\[5\]](#)

Step-by-Step Gravimetric Protocol

- Calculate Required Mass: Use the following formula to determine the mass of Immeipip powder needed.
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - Example for 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 327.06 \text{ g/mol} / 1000 = 3.27 \text{ mg}$

Table 2: Quick Calculation Guide for Immeipip Dihydrobromide (MW = 327.06)

Desired Stock Concentration	Volume	Required Mass
10 mM	1 mL	3.27 mg
10 mM	5 mL	16.35 mg
50 mM	1 mL	16.35 mg
100 mM	1 mL	32.71 mg

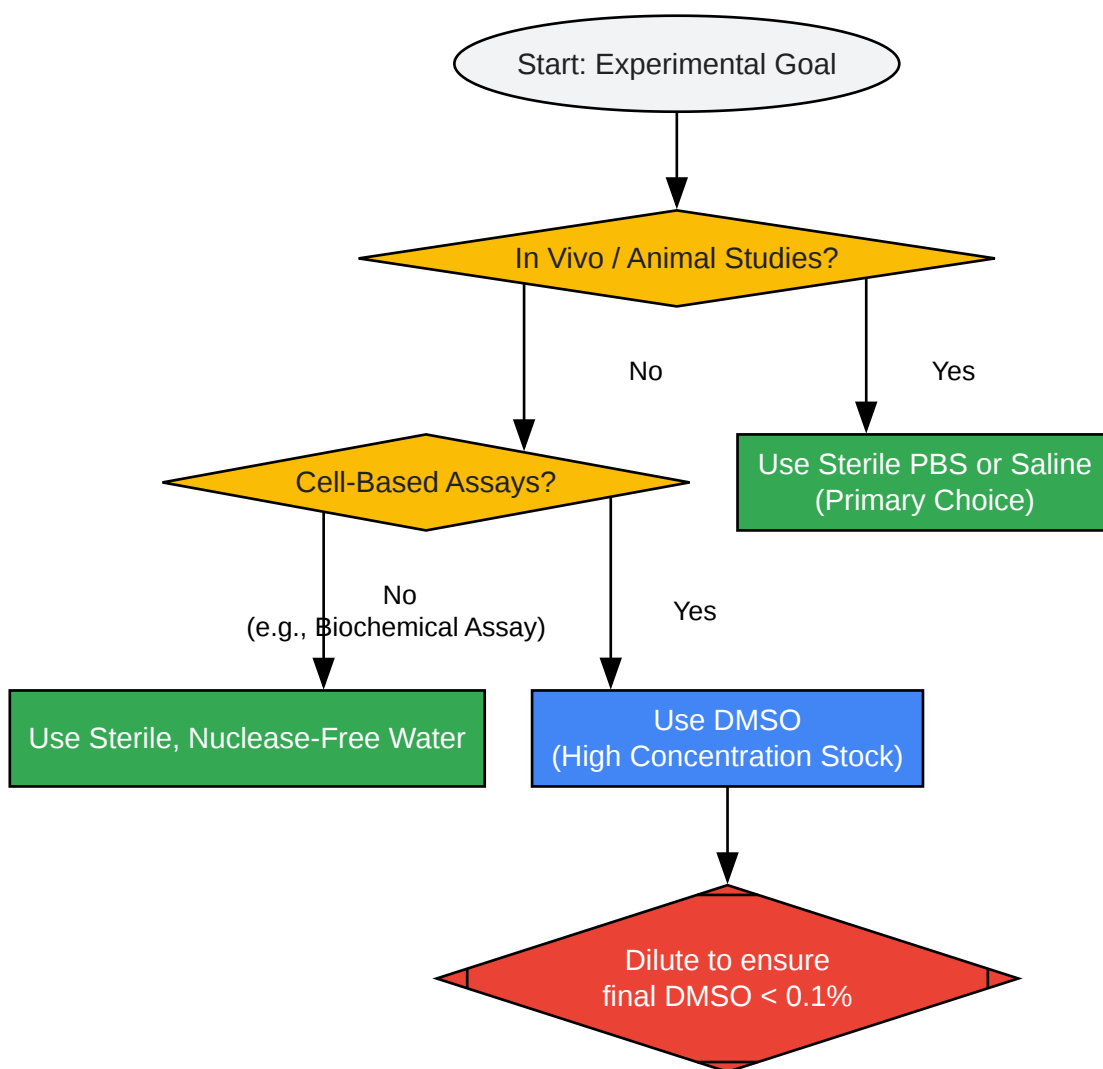
- Weigh the Compound: In a chemical fume hood, carefully weigh the calculated mass of Immeipip powder using an analytical balance. Tare a sterile vial before adding the powder to ensure accuracy.
- Solvent Addition and Dissolution:
 - Add the appropriate volume of your chosen solvent (Water, PBS, or DMSO) to the vial containing the weighed powder.

- Cap the vial securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. The solution should be clear and free of any visible particulates.
- For stubborn solids, brief sonication in a water bath may be employed, but avoid overheating.
- Sterilization (for Cell Culture): If the stock solution is intended for use in cell culture, it must be sterilized. Pass the solution through a 0.22 μm syringe filter into a new, sterile vial.[5][15] This is particularly important for aqueous solutions.
- Labeling: Clearly label the vial with the compound name, concentration, solvent, preparation date, and your initials.[16]

Solvent Selection: A Critical Decision

The choice of solvent depends entirely on the downstream application.

- Water/PBS: The preferred choice for many applications due to high solubility and biological compatibility. However, aqueous solutions may be less stable long-term, and some sources recommend not storing them for more than one day.[8]
- DMSO: An excellent solvent that ensures solubility and can enhance stability during long-term frozen storage.[8][17] It is critical to note that DMSO can be cytotoxic. The final concentration of DMSO in your experimental medium should typically not exceed 0.1% to avoid solvent-induced artifacts.[17]



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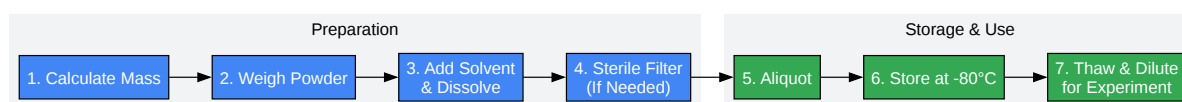
Caption: Decision workflow for selecting the appropriate solvent.

Quality Control, Storage, and Stability

Proper storage is crucial to maintain the potency and integrity of the Imnepip stock solution.

- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, divide the primary stock solution into smaller, single-use aliquots.^[5] This is a critical step for ensuring long-term stability.
- Storage Temperature:

- DMSO Stocks: Store aliquots at -20°C or -80°C. At -20°C, the solution is stable for at least 1 month, and at -80°C, for at least 6 months.[5] The solid compound is stable for ≥ 4 years at -20°C.[8]
- Aqueous Stocks: While some suppliers state stability for months at -80°C, others recommend fresh preparation or short-term storage only.[5][8] For maximum reproducibility, prepare aqueous solutions fresh or store at -80°C and use within one month.
- Protection from Light: Store aliquots in amber vials or a light-blocking container to prevent photodecomposition.[4]



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Caption: Standard workflow from compound to experimental use.

Conclusion

This guide provides a detailed, scientifically-grounded protocol for preparing Immeip dihydrochloride stock solutions. By understanding the chemical properties of the compound and adhering to best practices for weighing, dissolution, and storage, researchers can ensure the accuracy, reproducibility, and validity of their experimental data. Always consult the batch-specific Certificate of Analysis and the Safety Data Sheet provided by your supplier for the most accurate and up-to-date information.

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